

n-Methyl bromofluoroacetamide safety data sheet (SDS) and handling precautions.

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Compound of Interest

Compound Name: *n*-Methyl bromofluoroacetamide

Cat. No.: B1597164

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An In-depth Technical Guide to the Safe Handling of **n-Methyl bromofluoroacetamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Methyl bromofluoroacetamide (CAS No. 53441-14-8) is a halogenated acetamide with the molecular formula C_3H_5BrFNO .^[1] Its structure, featuring both bromine and fluorine atoms on the acetamide backbone, makes it a valuable reagent in synthetic organic chemistry, particularly for the introduction of these halogens into target molecules.^[1] The divergent reactivity of the two different halogens allows for sequential functionalization in multi-step syntheses.^[1] However, the presence of these functional groups also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data and handling precautions for **n-Methyl bromofluoroacetamide**, drawing upon information from related compounds and general laboratory safety principles to ensure the well-being of researchers and the integrity of experimental work.

Hazard Identification and Analysis

While a specific Safety Data Sheet (SDS) for **n-Methyl bromofluoroacetamide** is not readily available, a comprehensive hazard analysis can be constructed by examining structurally related compounds and the known risks associated with its functional groups. The primary hazards are associated with its nature as a halogenated N-methyl amide.

1.1. Inferred Toxicological Hazards:

- **Toxicity:** Based on related compounds, **n-Methyl bromofluoroacetamide** should be treated as a substance with potential for significant toxicity. For instance, 2-BROMO-N-METHYLACETAMIDE is classified as causing skin irritation and serious eye irritation.^[2] It is prudent to handle **n-Methyl bromofluoroacetamide** as a compound that is potentially toxic if swallowed, inhaled, or absorbed through the skin.^[3]
- **Reproductive Toxicity:** N-Methylacetamide is classified as a substance that may damage the unborn child.^{[4][5]} Given the structural similarity, **n-Methyl bromofluoroacetamide** should be handled as a potential reproductive toxicant.^[5]
- **Irritation:** Halogenated organic compounds are often irritating to the skin, eyes, and respiratory tract.^{[6][7]} Direct contact should be avoided.
- **Sensitization:** Although no specific data is available for this compound, some halogenated compounds can act as sensitizers.^[8]

1.2. Physicochemical Hazards:

- **Thermal Decomposition:** Upon heating, halogenated organic compounds can decompose to release toxic and corrosive fumes, such as hydrogen bromide, hydrogen fluoride, and nitrogen oxides (NO_x).^{[6][8]}
- **Incompatibilities:** It is expected to be incompatible with strong oxidizing agents, strong acids, and strong bases.^[8]

A summary of key properties for **n-Methyl bromofluoroacetamide** is provided in the table below.

Property	Value	Reference
CAS Number	53441-14-8	[9] [10] [11]
Molecular Formula	C ₃ H ₅ BrFNO	[1] [9]
Molecular Weight	169.98 g/mol	[1] [12]
Physical State	Solid	[12]
Density	1.65 g/cm ³	[1]
Boiling Point	261.1°C at 760 mmHg	[1]
Purity	Typically available at ≥98.0%	[12]

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment, is essential when working with **n-Methyl bromofluoroacetamide**.

2.1. Engineering Controls:

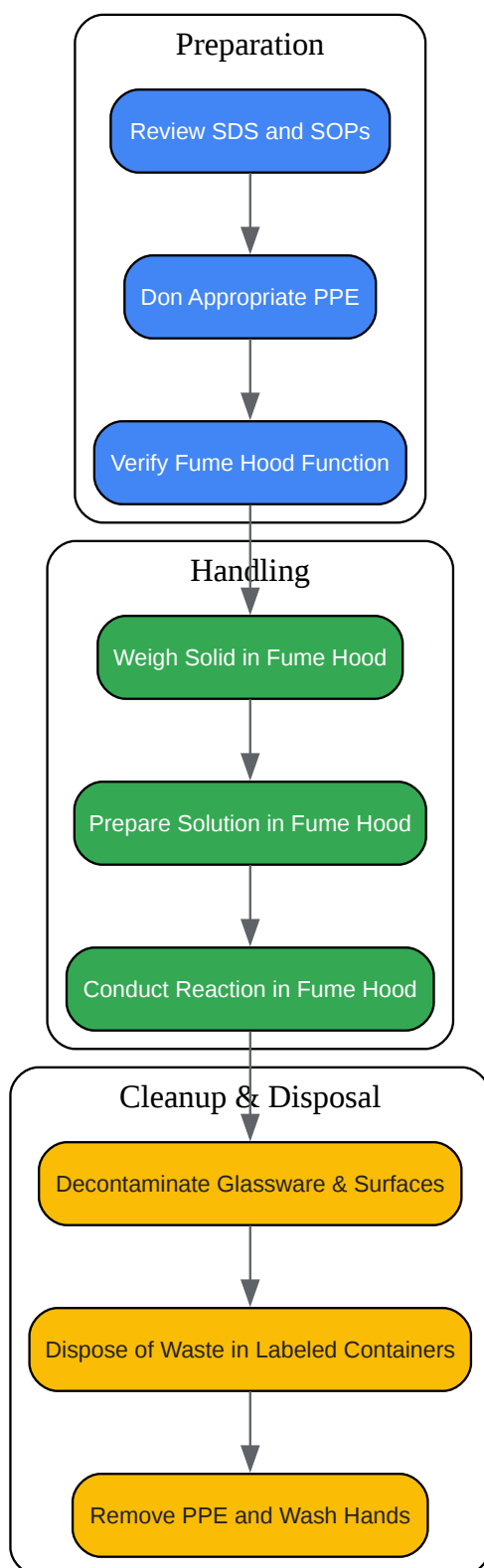
- Fume Hood: All work with **n-Methyl bromofluoroacetamide**, especially handling of the solid and preparation of solutions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[13\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.[\[4\]](#)
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[\[6\]](#)

2.2. Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical to prevent dermal, ocular, and respiratory exposure.

- Eye and Face Protection: Chemical safety goggles are mandatory.^[6] A face shield should also be worn when there is a risk of splashing.^[14]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and inspect them before each use.^[7]^[15] Contaminated gloves should be removed immediately and disposed of as hazardous waste.^[16]
 - Lab Coat: A lab coat that covers all exposed skin is required.^[7]
 - Apron: An acid-resistant apron should be considered for additional protection.^[14]
- Respiratory Protection: If there is a risk of generating dust or aerosols that cannot be controlled by a fume hood, a NIOSH/MSHA-approved respirator should be used.^[6]^[8]

The following diagram illustrates the workflow for safe handling of **n-Methyl bromofluoroacetamide**.



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Safe handling workflow for *n*-Methyl bromofluoroacetamide.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

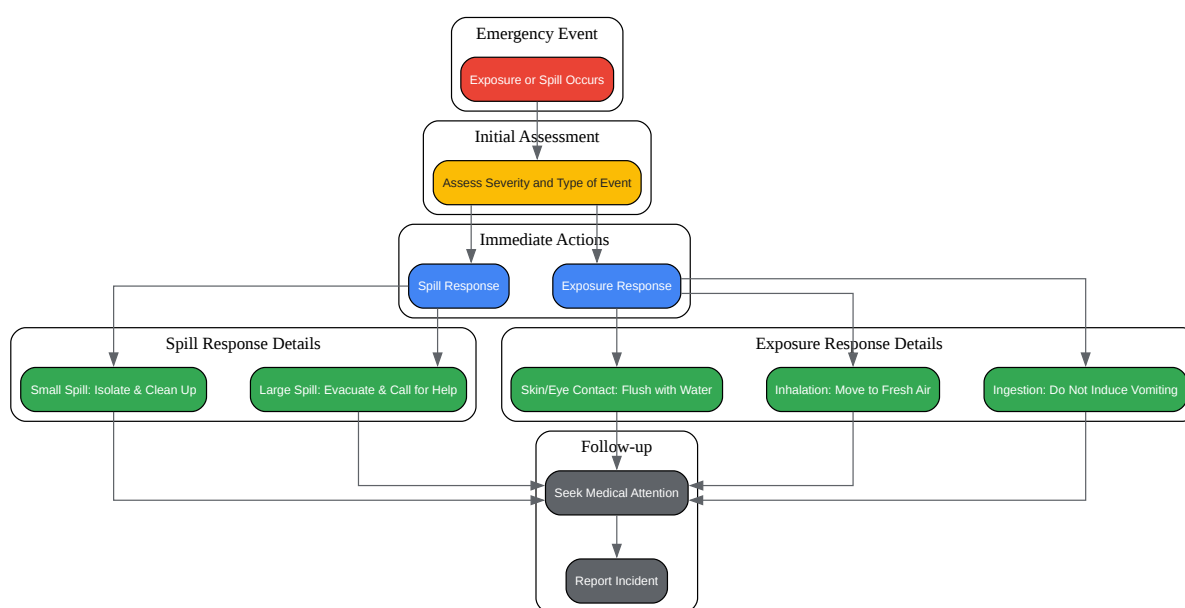
3.1. First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[4\]](#) Seek immediate medical attention.[\[6\]](#)
- **Skin Contact:** Remove all contaminated clothing and wash the affected area with soap and plenty of water.[\[4\]](#) Seek medical attention if irritation persists.[\[17\]](#)
- **Inhalation:** Move the individual to fresh air.[\[4\]](#) If breathing is difficult, administer oxygen.[\[6\]](#) If not breathing, give artificial respiration.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- **Ingestion:** Do NOT induce vomiting. Clean the mouth with water and drink plenty of water.[\[6\]](#) Seek immediate medical attention.[\[4\]](#)

3.2. Spill and Leak Procedures:

- **Small Spills:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[\[3\]](#)
- **Large Spills:** Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection.[\[18\]](#) Absorb liquid spills with an inert material and place in a suitable container for disposal.[\[18\]](#)
- **Ventilation:** Ensure the area is well-ventilated during and after cleanup.[\[4\]](#)

The decision tree below outlines the appropriate response to an emergency involving **n-Methyl bromofluoroacetamide**.



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*Emergency response decision tree for **n-Methyl bromofluoroacetamide**.*

Storage and Disposal

4.1. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][15]

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
- Store in a locked cabinet or an area with restricted access.[2][4]

4.2. Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[4]
- Contaminated materials and empty containers should be treated as hazardous waste.[4]

Conclusion

While **n-Methyl bromofluoroacetamide** is a valuable research chemical, its potential hazards necessitate a cautious and well-informed approach to its handling. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for emergencies, researchers can work safely with this compound. The information presented in this guide, synthesized from data on related chemicals and established safety protocols, provides a robust framework for the safe utilization of **n-Methyl bromofluoroacetamide** in a research and development setting.

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